

Application Note: Preparation of 4-Amino-5-methylpicolinic Acid Analytical Standard

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Compound of Interest

Compound Name: 4-Amino-5-methylpicolinic acid

CAS No.: 23609-89-4

Cat. No.: B1500531

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Introduction & Scope

The reliability of quantitative analytical data depends entirely on the quality of the reference standards employed. **4-Amino-5-methylpicolinic acid** presents specific challenges due to its zwitterionic nature, which affects its solubility, ionization efficiency in LC-MS, and retention behavior in Reverse Phase HPLC.

This protocol details a self-validating workflow for converting the methyl ester precursor into the free acid form, followed by a purification strategy that exploits the compound's isoelectric point (pI) to achieve >99.5% purity.

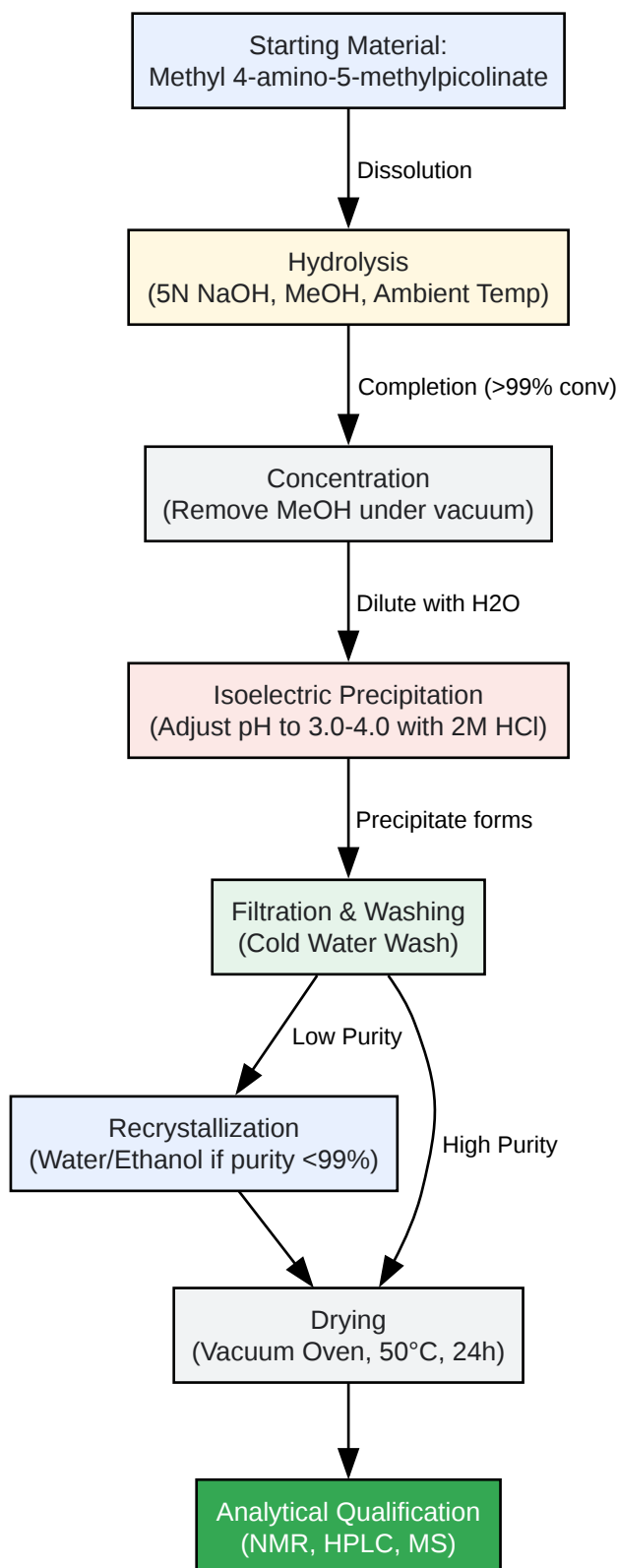
Key Chemical Properties

Property	Specification
IUPAC Name	4-Amino-5-methylpyridine-2-carboxylic acid
CAS Number	23609-89-4
Molecular Formula	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol
Appearance	White to Off-white Crystalline Solid
Solubility	Soluble in DMSO, dilute acid/base; sparingly soluble in water (neutral pH)
pKa (Calculated)	~3.5 (COOH), ~6.8 (Pyridine N)

Synthesis & Purification Workflow

The preparation utilizes a base-catalyzed hydrolysis of Methyl 4-amino-5-methylpicolinate, followed by controlled pH adjustment to precipitate the target compound at its isoelectric point. This method minimizes inorganic salt contamination compared to acid hydrolysis.

Process Logic Diagram



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Figure 1: Step-by-step workflow for the preparation of the analytical standard. The critical control point is the pH adjustment to the isoelectric range (3-4).

Detailed Experimental Protocol

Reagents & Equipment

- Precursor: Methyl 4-amino-5-methylpicolinate (Purity >95%).
- Solvents: Methanol (HPLC Grade), Water (Milli-Q), Ethanol.
- Reagents: Sodium Hydroxide (5N), Hydrochloric Acid (2M and 6M).
- Equipment: Rotary Evaporator, pH Meter (calibrated), Vacuum Oven.

Synthesis Procedure

- Dissolution: In a round-bottom flask, dissolve 1.50 g (8.12 mmol) of Methyl 4-amino-5-methylpicolinate in 15 mL of Methanol.
- Hydrolysis: Add 15 mL of 5N NaOH dropwise. Stir the resulting suspension/solution at room temperature (20-25°C) for 12–16 hours.
 - Checkpoint: Monitor by TLC or HPLC. The starting ester peak should be undetectable.
- Concentration: Remove the methanol under reduced pressure (Rotavap) at 40°C. Do not distill to dryness; leave the aqueous residue.
- Precipitation (Critical Step):
 - Dilute the residue with 20 mL of water.
 - Place the flask in an ice bath (0-4°C).
 - Slowly add 2M HCl while monitoring pH continuously.
 - Target: Adjust pH to 3.0 – 4.0. This range corresponds to the zwitterionic form where solubility is lowest.

- Isolation: Stir the slurry for 30 minutes at 0°C. Filter the white precipitate using a sintered glass funnel.
- Washing: Wash the cake twice with 5 mL of ice-cold water to remove residual NaCl.
- Drying: Dry the solid in a vacuum oven at 50°C for 24 hours.
 - Expected Yield: ~0.8 – 1.0 g (60–75%).

Purification (Optional)

If the crude purity is <99.0% (by HPLC area), perform recrystallization:

- Suspend the solid in a minimum volume of hot water (80°C).
- Add Ethanol dropwise until the solution becomes slightly turbid.
- Allow to cool slowly to room temperature, then to 4°C.
- Filter and dry as above.

Analytical Qualification (Standardization)

To qualify the material as a Primary Reference Standard, the following tests must be performed.

Identity Confirmation

- Mass Spectrometry (ESI+):
 - Expected $[M+H]^+$: m/z 153.07
 - Fragment ions: Loss of COOH (m/z ~107).
- 1H NMR (400 MHz, DMSO- d_6):
 - Note: Use DMSO- d_6 with a drop of DCl or NaOD if solubility is poor, but neutral DMSO usually works for the zwitterion.

- δ 2.15 (s, 3H): Methyl group at C5.
- δ 6.50 (br s, 2H): Amino group (exchangeable).
- δ 7.85 (s, 1H): Aromatic proton at C3.
- δ 8.10 (s, 1H): Aromatic proton at C6.
- δ 12.5 (br s, 1H): Carboxylic acid.

Purity Determination (HPLC-UV)

A specialized method is required due to the polar nature of the compound. Standard C18 columns may show poor retention (dewetting).

Parameter	Condition
Column	Waters XSelect HSS T3 (C18), 3.5 μ m, 4.6 x 150 mm (Designed for polar retention)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Gradient	0-2 min: 0% B (Isocratic hold for retention) 2-15 min: 0% $\rightarrow$ 40% B 15-20 min: 40% $\rightarrow$ 90% B
Detection	UV at 254 nm (primary) and 210 nm
Temperature	30°C

Acceptance Criteria:

- Purity: $\geq$ 99.5% (Area normalization).
- No single impurity: $>$ 0.1%.

Content Assay (qNMR)

For use as a quantitative standard, determine the absolute assay (w/w%) using quantitative NMR (qNMR) with an internal standard (e.g., Maleic acid or Benzyl benzoate) to account for residual water or salts.

- Formula:

(Where I=Integral, N=Number of protons, M=Molecular Weight, W=Weight, P=Purity of Internal Standard)

Stability & Storage

- Storage: Store in a tightly sealed amber vial at -20°C. The compound is stable for >2 years if kept dry.
- Hygroscopicity: The zwitterionic form can be hygroscopic. Equilibrate to room temperature before weighing to prevent condensation.
- Solution Stability: Stock solutions in DMSO are stable for 1 month at 4°C. Aqueous solutions should be prepared fresh or buffered to prevent pH drift.

References

- Patent: Preparation of Heterocyclic Modulators of Lipid Synthesis. WO2012122391A1. (2012). [Link](#) (Describes the hydrolysis of methyl 4-amino-5-methylpicolinate).
- Patent: Process for preparing 4-amino-5-methylpyridinone. CN113412255A. (2021). [Link](#) (Describes related pyridine intermediate synthesis and purification).
- Database: 4-Amino-5-methylpyridine-2-carboxylic acid (CAS 23609-89-4).[1] PubChem. [Link](#)
- Methodology: Li, Z. et al.[2] "A Convenient Synthesis of Amino Acid Methyl Esters." Molecules. 2020. (General reference for ester precursor synthesis).

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Sources

- [1. Novachemistry-Products \[novachemistry.com\]](#)
- [2. US5332824A - Process for the preparation of 2-amino-5-methyl-pyridine - Google Patents \[patents.google.com\]](#)
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